

safety and handling guidelines for L-Hydroxyproline-d3

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Compound of Interest

Compound Name: L-Hydroxyproline-d3

Cat. No.: B12401108

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An In-depth Technical Guide to the Safety and Handling of **L-Hydroxyproline-d3**

Introduction

L-Hydroxyproline-d3 is the deuterium-labeled form of L-Hydroxyproline, a non-essential amino acid that is a primary component of collagen, the main structural protein in the connective tissues of animals.[1][2] Due to the stability of the deuterium label, **L-Hydroxyproline-d3** is frequently utilized as an internal standard for quantitative analysis in research and drug development, particularly in mass spectrometry-based assays such as GC-MS or LC-MS.[3][4] This guide provides comprehensive safety and handling information for researchers, scientists, and drug development professionals working with this compound. While specific safety data for the deuterated form is limited, the guidelines for the parent compound, L-Hydroxyproline, are considered applicable and are presented herein.

Hazard Identification and Classification

Based on available safety data sheets for L-Hydroxyproline, the compound is generally not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008.[5] [6] However, it may be harmful to aquatic life.[7] Potential health effects are considered minimal, but appropriate handling precautions should always be observed in a laboratory setting.

- Potential Acute Health Effects: May be hazardous in case of ingestion and slightly hazardous in case of skin contact (irritant), eye contact (irritant), or inhalation.[8]

- Potential Chronic Health Effects: Similar to acute effects, with potential for hazard upon repeated or prolonged ingestion.[8]

Physical and Chemical Properties

The physical and chemical properties of L-Hydroxyproline and its deuterated form are summarized below.

Property	Data	Reference
Chemical Formula	C ₅ H ₆ D ₃ NO ₃	[3]
Molecular Weight	134.15 g/mol	[3]
CAS Number	1356016-86-8	[3]
Appearance	White to off-white solid/powder	[3][9]
Melting Point	274 °C (decomposes)	[8]
Solubility	Soluble in water (50 mg/mL with ultrasonic and warming)	[3]
Stability	Stable under recommended storage conditions.[1][8]	[1][8]
Odor	Odorless	[9]

Safe Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **L-Hydroxyproline-d3** and ensure laboratory safety.

Handling

- Handle in a well-ventilated place.[10]
- Avoid the formation of dust and aerosols.[5][10]
- Avoid contact with skin, eyes, and clothing.[10]

- Use appropriate personal protective equipment (see Section 5).
- Ground all equipment containing the material to prevent electrostatic discharge.[8]
- Practice good industrial hygiene: wash hands before breaks and after handling the substance, and do not eat, drink, or smoke in the work area.[9][11]

Storage

Store the compound in a tightly sealed container in a dry, cool, and well-ventilated area.[10] Protect from moisture and light.[3] Combustible materials should be stored away from extreme heat and strong oxidizing agents.[8]

Condition	Temperature	Duration	Reference
Solid (recommended)	4°C	≥ 4 years	[3][4]
In Solvent	-20°C	1 month	[3]
In Solvent	-80°C	6 months	[3]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **L-Hydroxyproline-d3** to minimize exposure.

Type	Specification	Reference
Eye/Face	Safety glasses with side-shields (conforming to EN166 or NIOSH approved).	[5] [10]
Skin	Protective gloves (e.g., nitrile rubber). Inspect gloves prior to use. Lab coat or other protective clothing.	[5] [8] [9]
Respiratory	A dust respirator should be used if dust is generated. Use an approved/certified respirator or equivalent.	[8]

First Aid Measures

In case of exposure, follow these first aid guidelines:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[5\]](#)[\[8\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water.[\[5\]](#) If irritation persists, seek medical attention.[\[8\]](#)
- Eye Contact: Flush eyes with plenty of water as a precaution. Remove contact lenses if present and easy to do so.[\[5\]](#)[\[11\]](#)
- Ingestion: Do not induce vomiting.[\[8\]](#) Rinse mouth with water and seek immediate medical attention.[\[5\]](#)[\[8\]](#)

Fire Fighting Measures

- Flammability: May be combustible at high temperatures.[\[8\]](#)
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)

- Hazardous Combustion Products: Produces carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[5\]](#)[\[8\]](#)
- Special Protective Equipment: Firefighters should wear a self-contained breathing apparatus if necessary.[\[5\]](#)

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE. Avoid dust formation and breathing vapors, mist, or gas.[\[5\]](#)[\[10\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[5\]](#)[\[11\]](#)
- Containment and Cleanup: Use appropriate tools to sweep or shovel the spilled solid into a suitable container for disposal.[\[5\]](#)[\[8\]](#) Clean the contaminated surface with water.[\[8\]](#)

Toxicological Information

Detailed toxicological studies on **L-Hydroxyproline-d3** are not available. The information provided is based on the parent compound, L-Hydroxyproline.

- Acute Toxicity: LD50 Oral - Rat - > 16,000 mg/kg.[\[12\]](#)
- Skin Corrosion/Irritation: Not expected to be an irritant.[\[8\]](#)
- Serious Eye Damage/Irritation: Not expected to cause serious eye irritation.[\[12\]](#)
- Carcinogenicity, Mutagenicity, Teratogenicity: No data available to indicate carcinogenic, mutagenic, or teratogenic effects.[\[8\]](#)[\[12\]](#)

Experimental Protocol: Use as an Internal Standard

L-Hydroxyproline-d3 is an ideal internal standard for quantifying endogenous L-Hydroxyproline in biological samples using LC-MS/MS. Its deuterium labeling gives it a higher mass-to-charge ratio (m/z) than the unlabeled analyte, allowing for its distinct detection, while its chemical properties ensure it behaves similarly during sample extraction and ionization.

Objective

To accurately quantify the concentration of L-Hydroxyproline in a biological matrix (e.g., plasma, tissue homogenate) using a stable isotope dilution LC-MS/MS method.

Materials

- **L-Hydroxyproline-d3** (Internal Standard, IS)
- L-Hydroxyproline (Analyte standard for calibration curve)
- Biological sample
- Protein precipitation solvent (e.g., acetonitrile with 0.1% formic acid)
- LC-MS/MS system

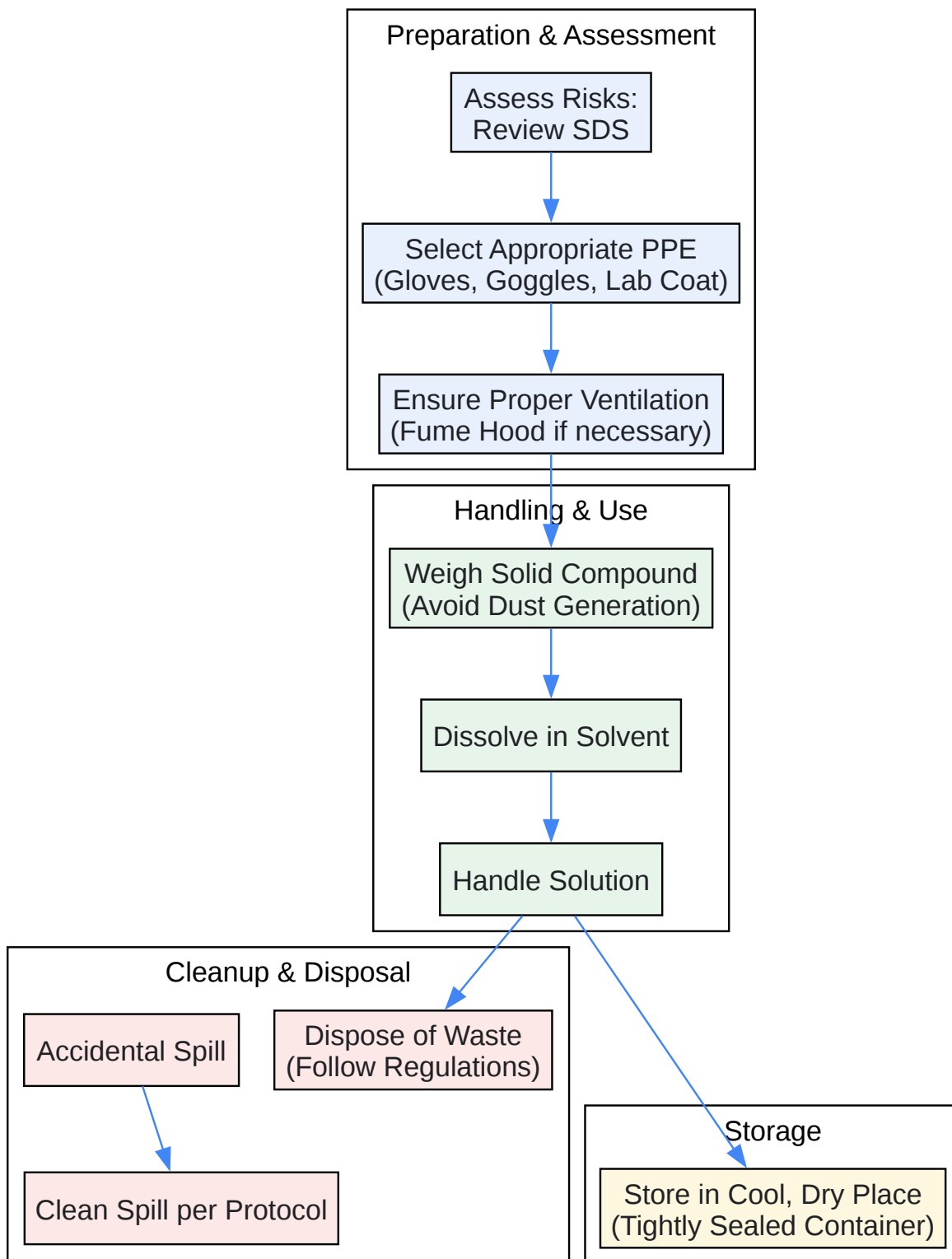
Methodology

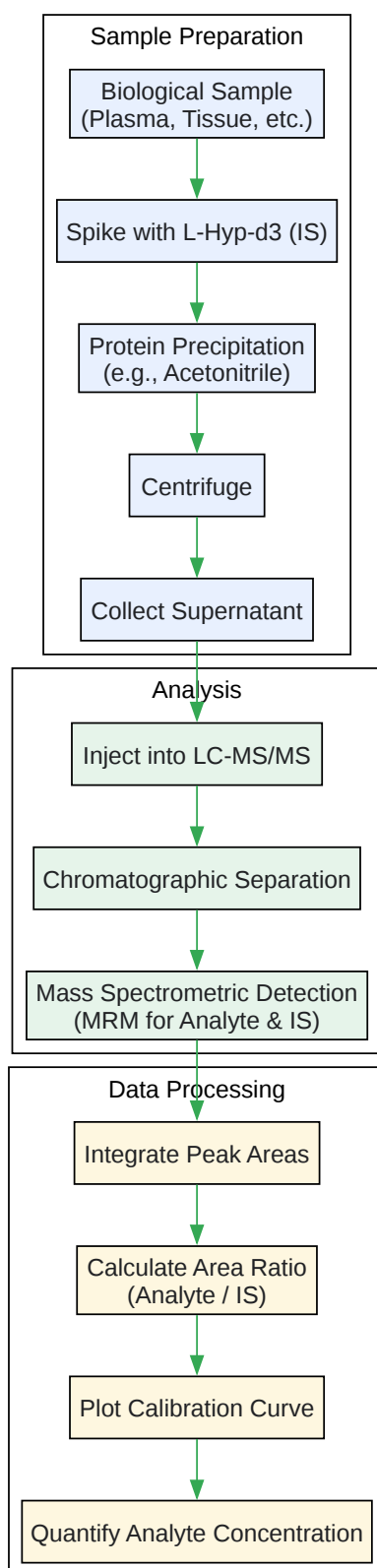
- Preparation of Standard Solutions:
 - Prepare a stock solution of **L-Hydroxyproline-d3** (e.g., 1 mg/mL) in a suitable solvent like water.
 - Prepare a working internal standard solution by diluting the stock solution to a fixed concentration (e.g., 100 ng/mL).
 - Prepare a stock solution of L-Hydroxyproline and create a series of calibration standards by serial dilution.
- Sample Preparation:
 - Aliquot a small volume of the biological sample (e.g., 50 µL) into a microcentrifuge tube.
 - Add a fixed volume of the working internal standard solution (**L-Hydroxyproline-d3**) to all samples, calibration standards, and quality control samples.
 - Vortex mix for 30 seconds.
 - Add a protein precipitation solvent (e.g., 200 µL of cold acetonitrile) to precipitate proteins.

- Vortex mix vigorously for 1 minute.
- Centrifuge at high speed (e.g., 14,000 rpm for 10 minutes) to pellet the precipitated proteins.
- Carefully transfer the supernatant to a new tube or vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Inject the prepared sample supernatant onto the LC-MS/MS system.
 - Use an appropriate LC column (e.g., HILIC or C18) to separate the analyte from other matrix components.
 - Set up the mass spectrometer to monitor the specific mass transitions for both L-Hydroxyproline and **L-Hydroxyproline-d3** using Multiple Reaction Monitoring (MRM).
- Data Analysis:
 - Calculate the peak area ratio of the analyte to the internal standard for all samples.
 - Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
 - Determine the concentration of L-Hydroxyproline in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Safety and Handling Workflow





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